

Dienestrol-d2: A Technical Guide to its Chemical Properties and Stability

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Compound of Interest

Compound Name: Dienestrol-d2

Cat. No.: B12380176

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dienestrol-d2 is a deuterated form of Dienestrol, a synthetic, non-steroidal estrogen. As a stable isotope-labeled internal standard, **Dienestrol-d2** is a critical tool in pharmacokinetic and metabolic studies, enabling precise quantification of Dienestrol in biological matrices. This technical guide provides an in-depth overview of the chemical properties and stability of **Dienestrol-d2**, with comparative data for Dienestrol where information on the deuterated form is limited. This document is intended to support researchers, scientists, and drug development professionals in their work with this compound.

Chemical Properties

The fundamental chemical properties of **Dienestrol-d2** are summarized in the table below. For comparative purposes, the properties of the non-deuterated Dienestrol are also provided. It is important to note the difference in melting points, which is attributed to the different isomeric forms of the compounds presented.

Property	Dienestrol-d2 (Z,Z-isomer)	Dienestrol (presumed E,E-isomer)
Molecular Formula	C ₁₈ H ₁₆ D ₂ O ₂	C ₁₈ H ₁₈ O ₂ [1]
Molecular Weight	268.35 g/mol	266.33 g/mol [1]
CAS Number	1346606-45-8	84-17-3 [1]
Appearance	White to Pale Orange Solid	Colorless or white, needle-like crystals or a white, crystalline powder.
Melting Point	183 °C [2]	227-234 °C [1] [3] [4]
Solubility	Data not available. Expected to be similar to Dienestrol.	Practically insoluble in water; soluble in alcohol, methanol, ether, acetone, and propylene glycol; soluble in chloroform and aqueous solutions of alkali hydroxides. Soluble in vegetable oils upon warming.
pKa	Data not available. Expected to be similar to Dienestrol.	Data not available.

Stability and Storage

Proper storage and handling are crucial to maintain the integrity of **Dienestrol-d2**.

Recommended Storage: **Dienestrol-d2** should be stored at 2-8°C in a refrigerator.

Light Sensitivity: The parent compound, Dienestrol, is known to be sensitive to light. Therefore, it is recommended to protect **Dienestrol-d2** from light to prevent potential degradation.

Stability Profile: While specific forced degradation studies on **Dienestrol-d2** are not readily available in the public domain, the stability of the parent compound, Dienestrol, provides some insight. As a phenolic compound, it may be susceptible to oxidation. Hydrolytic degradation is less likely given its structure.

Experimental Protocols

General Protocol for a Forced Degradation Study

Forced degradation studies are essential for understanding the intrinsic stability of a drug substance and for developing stability-indicating analytical methods.[5][6] A general protocol to assess the stability of **Dienestrol-d2** would involve subjecting it to stress conditions as outlined by the International Council for Harmonisation (ICH) guidelines.

Objective: To identify potential degradation products and pathways for **Dienestrol-d2**.

Methodology:

- Sample Preparation: Prepare solutions of **Dienestrol-d2** in a suitable solvent (e.g., methanol or acetonitrile) at a known concentration.
- Stress Conditions:
 - Acid Hydrolysis: Treat the sample solution with 0.1 N HCl at 60°C for a specified period.
 - Base Hydrolysis: Treat the sample solution with 0.1 N NaOH at 60°C for a specified period.
 - Oxidative Degradation: Treat the sample solution with 3% H₂O₂ at room temperature for a specified period.
 - Thermal Degradation: Expose a solid sample of **Dienestrol-d2** to dry heat at a temperature above its recommended storage temperature (e.g., 80°C) for a specified period.
 - Photodegradation: Expose a solution and a solid sample of **Dienestrol-d2** to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near ultraviolet energy of not less than 200 watt hours/square meter.
- Sample Analysis: Analyze the stressed samples at appropriate time points using a stability-indicating HPLC method, as described below.

- **Peak Purity Analysis:** Employ a photodiode array (PDA) detector to assess the peak purity of the main component and any degradation products.
- **Mass Balance:** Calculate the mass balance to ensure that all degradation products have been accounted for.

Stability-Indicating HPLC Method

A high-performance liquid chromatography (HPLC) method is the standard for analyzing Dienestrol and its related compounds. While a specific method for **Dienestrol-d2** is not published, a method for Dienestrol can be adapted.

Instrumentation:

- HPLC system with a UV or PDA detector.
- Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 μ m).

Mobile Phase: A gradient of acetonitrile and water or methanol and water is commonly used for the separation of estrogens.

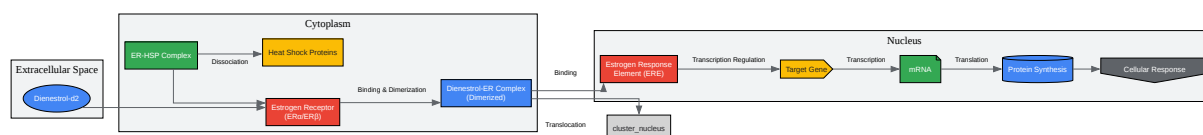
Detection: UV detection at a wavelength of approximately 230 nm.

Procedure:

- Prepare standard solutions of **Dienestrol-d2** and the samples from the forced degradation study.
- Inject the samples into the HPLC system.
- Monitor the chromatograms for the appearance of new peaks corresponding to degradation products.
- The method should be validated for specificity, linearity, accuracy, precision, and robustness according to ICH guidelines.

Signaling Pathway

Dienestrol, and by extension **Dienestrol-d2**, exerts its biological effects by acting as an agonist of the estrogen receptors (ER α and ER β). The binding of Dienestrol to these receptors initiates a cascade of molecular events that ultimately lead to changes in gene expression.



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